

Quadrosilan: Comprehensive Application Notes and Protocols for Safe Handling and Storage

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Compound of Interest

Compound Name: Quadrosilan

Cat. No.: B3424072

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Introduction

Quadrosilan, also known by its developmental name Cisobitan and chemical name 2,6-cis-diphenylhexamethylcyclotetrasiloxane, is a synthetic, nonsteroidal estrogen.[1] It has been investigated as an antigonadotropic agent, particularly in the context of prostate cancer treatment.[1] Due to its potent biological activity and hazardous properties, strict adherence to safety protocols during handling and storage is imperative. This document provides detailed application notes and protocols to ensure the safe utilization of **Quadrosilan** in a research and development setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Quadrosilan** is presented in the table below.

Property	Value	Reference
CAS Number	33204-76-1	[2][3]
Molecular Formula	C18H28O4Si4	[2]
Molecular Weight	420.76 g/mol	[3]
Boiling Point	353.9 °C at 760 mmHg	[2]
Flash Point	146 °C	[2]
Density	1.06 g/cm ³	[2]

Hazard Identification and Safety Precautions

Warning: **Quadrosilan** is classified as a hazardous substance with significant health risks.

GHS Hazard Classifications:

- Reproductive Toxicity (H360/H360F): May damage fertility or the unborn child.[4]
- Specific Target Organ Toxicity - Repeated Exposure (H372): Causes damage to organs through prolonged or repeated exposure.[4]

Primary Routes of Exposure: Inhalation, skin contact, eye contact, and ingestion.

Personal Protective Equipment (PPE)

Due to the hazardous nature of **Quadrosilan**, the following PPE must be worn at all times when handling the compound:

- Respiratory Protection: A NIOSH-approved respirator with an organic vapor cartridge is recommended, especially when handling the powder form or creating solutions.
- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.
- Hand Protection: Chemically resistant gloves, such as nitrile or neoprene, must be worn. Gloves should be inspected before use and disposed of properly after handling.

- **Body Protection:** A lab coat, buttoned completely, and closed-toe shoes are required. For larger quantities or in case of a spill, a chemically resistant apron or suit is recommended.

Safe Handling and Storage Protocols

Handling Procedures

- **Work in a Designated Area:** All work with **Quadrosilan** should be conducted in a designated area, such as a certified chemical fume hood, to minimize inhalation exposure.
- **Avoid Dust Formation:** When handling the solid form, care should be taken to avoid the generation of dust.
- **Use Appropriate Tools:** Use spatulas and other non-sparking tools for transferring the solid.
- **Solution Preparation:** When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- **Avoid Contact:** Avoid direct contact with skin, eyes, and clothing.
- **Hygiene:** Wash hands thoroughly with soap and water after handling, even if gloves were worn.

Storage Conditions

- **Container:** Store in a tightly sealed, properly labeled container.
- **Location:** Store in a cool, dry, and well-ventilated area away from incompatible materials.
- **Incompatibilities:** Avoid storage with strong oxidizing agents.
- **Security:** Due to its hazardous nature, store in a locked cabinet or a restricted access area.

Emergency Procedures

First Aid Measures

- **Inhalation:** Move the affected person to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention.

- **Skin Contact:** Remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response

- **Small Spills:**
 - Evacuate non-essential personnel from the area.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Carefully sweep up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable decontamination solution, followed by soap and water.
- **Large Spills:**
 - Evacuate the area immediately and alert others.
 - Contact your institution's emergency response team.
 - Do not attempt to clean up a large spill without proper training and equipment.

Experimental Protocols

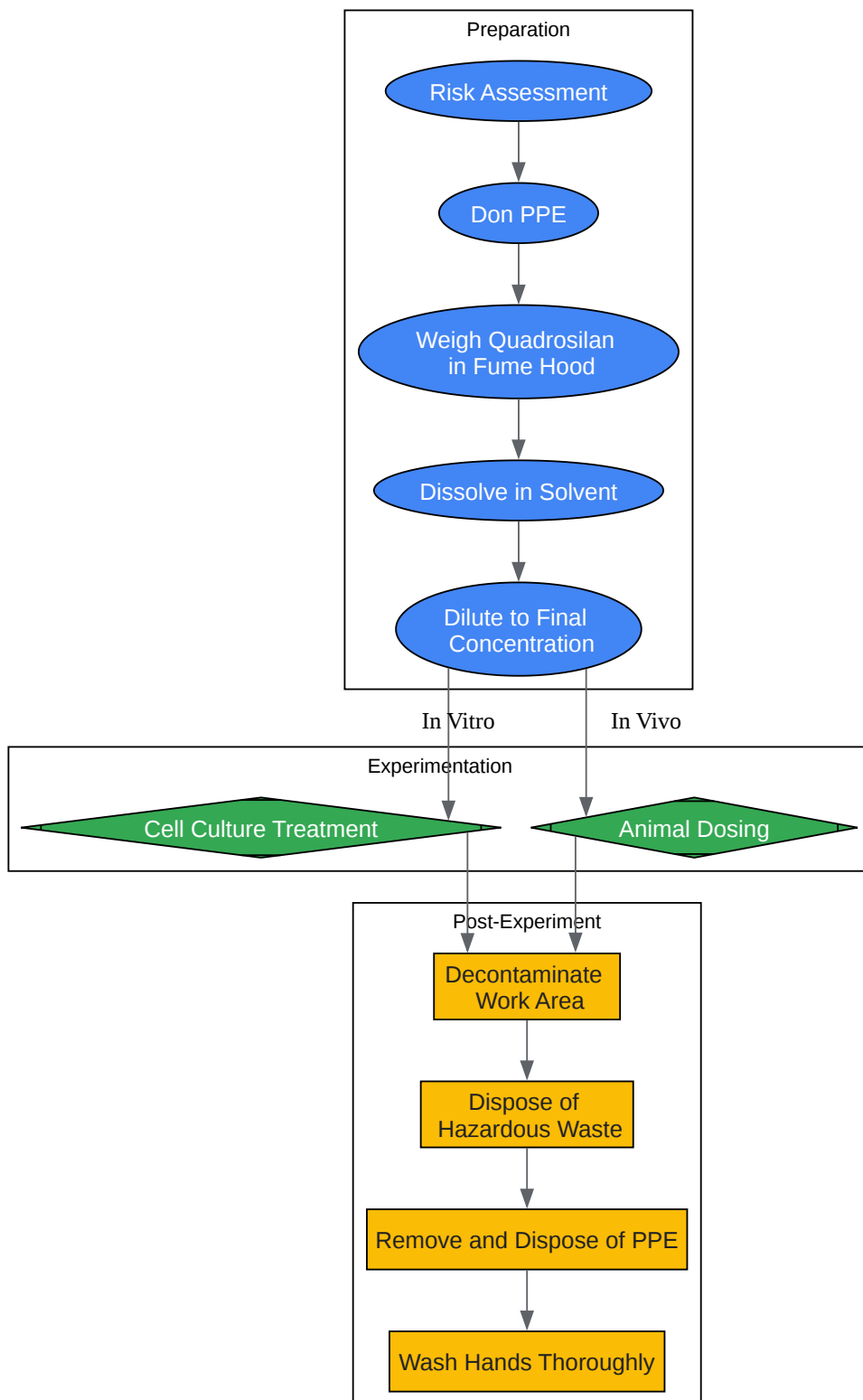
Note: The following protocols are generalized and should be adapted to specific experimental needs. A thorough risk assessment should be conducted before any new procedure.

Preparation of a Stock Solution (Example)

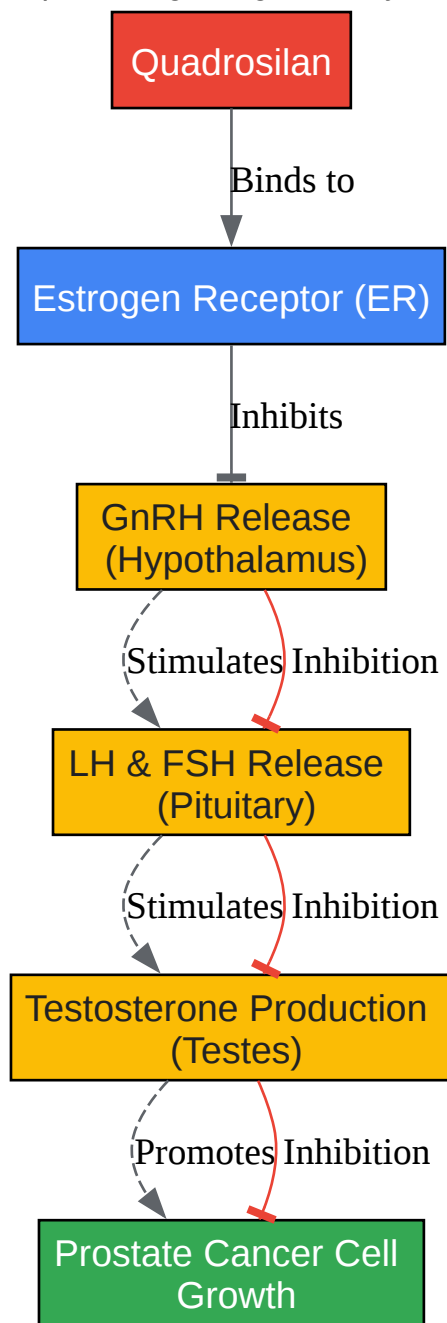
- Calculate the required mass of **Quadrosilan** for the desired concentration and volume.
- In a chemical fume hood, weigh the **Quadrosilan** powder using an analytical balance.
- Carefully transfer the powder to a volumetric flask.
- Add a small amount of the desired solvent (e.g., DMSO, ethanol) to dissolve the powder.
- Once dissolved, add the solvent to the final volume.
- Cap the flask and invert several times to ensure a homogenous solution.
- Transfer the stock solution to a properly labeled storage vial.

Visualizations

General Experimental Workflow for Quadrosilan

[Click to download full resolution via product page](#)Caption: General workflow for experiments involving **Quadrosilan**.

Simplified Proposed Signaling Pathway of Quadrosilan



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Caption: Proposed mechanism of action of **Quadrosilan**.

Disposal

All waste materials contaminated with **Quadrosilan**, including empty containers, used PPE, and spill cleanup materials, must be disposed of as hazardous waste. Follow your institution's

and local regulations for hazardous waste disposal. Do not dispose of **Quadrosilan** down the drain or in regular trash.

Disclaimer: This document is intended as a guide for the safe handling and storage of **Quadrosilan** in a laboratory setting. It is not exhaustive, and all users are responsible for conducting their own risk assessments and adhering to all applicable safety regulations. A specific Safety Data Sheet (SDS) for **Quadrosilan** was not available at the time of writing; therefore, this information has been synthesized from available data on its hazards and general safe handling practices for similar compounds.

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